

How to dissolve and store L755507 for research.

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Compound of Interest

Compound Name: L755507

Cat. No.: B1674084

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Application Notes and Protocols for L755507

Introduction

L755507 is a versatile small molecule with significant applications in biomedical research. It was initially identified as a potent and selective $\beta 3$ adrenergic receptor partial agonist.^[1] More recently, it has been shown to enhance the efficiency of CRISPR-mediated homology-directed repair (HDR) and to function as an inhibitor of the c-Myc-MAX heterodimer, inducing apoptosis in cancer cells.^{[2][3][4]} This document provides detailed protocols for the dissolution and storage of **L755507** to ensure its stability and efficacy in various research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **L755507** is presented in the table below.

Property	Value	Reference
Molecular Weight	584.73 g/mol	^{[1][2]}
Molecular Formula	C30H40N4O6S	^[5]
CAS Number	159182-43-1	^{[6][5]}
Appearance	White to off-white solid powder	^[5]
Purity	≥98% (HPLC)	^[6]

Solubility

The solubility of **L755507** in common laboratory solvents is critical for preparing stock solutions.

Solvent	Solubility	Notes	Reference
DMSO	≥ 100 mg/mL (≥ 171.02 mM)	Use fresh, moisture-free DMSO as hygroscopic DMSO can reduce solubility.	[1] [5]
Water	Insoluble	[1]	
Ethanol	Insoluble	[1]	

Experimental Protocols

Protocol 1: Preparation of a High-Concentration **L755507** Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **L755507** in DMSO, suitable for long-term storage and subsequent dilution for in vitro experiments.

Materials:

- **L755507** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate Reagents: Allow the **L755507** powder and DMSO to equilibrate to room temperature before use.

- Weigh **L755507**: In a sterile microcentrifuge tube, carefully weigh the desired amount of **L755507** powder.
- Add DMSO: Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 100 mM stock solution, add 1.71 mL of DMSO per 1 mg of **L755507**).
- Dissolution: Vortex the solution vigorously to dissolve the compound. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[5\]](#)
- Aliquot: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- **L755507** stock solution in DMSO
- Appropriate cell culture medium (e.g., RPMI 1640, DMEM)
- Sterile microcentrifuge tubes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **L755507** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment. For example, in

studies enhancing CRISPR-mediated HDR, **L755507** has been used at a final concentration of 5 μM .^[4] In cancer cell studies, IC50 values were found to be in the low micromolar range (1.79 - 4.64 μM).^[2]

- **Final Dilution:** Add the final diluted **L755507** solution to the cell culture plates. Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.
- **Immediate Use:** It is recommended to use the freshly prepared working solutions immediately for optimal results.

Storage and Stability

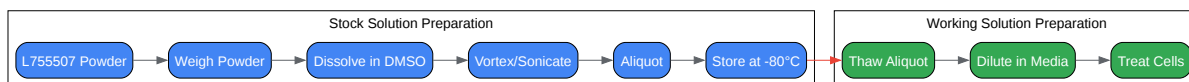
Proper storage of **L755507** is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	^[5]
+4°C	2 years	^[5]	
Stock Solution in Solvent	-80°C	1 year	^[1]
-20°C	1 month	^[1]	

Note: Aliquoting the stock solution is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.^[1]

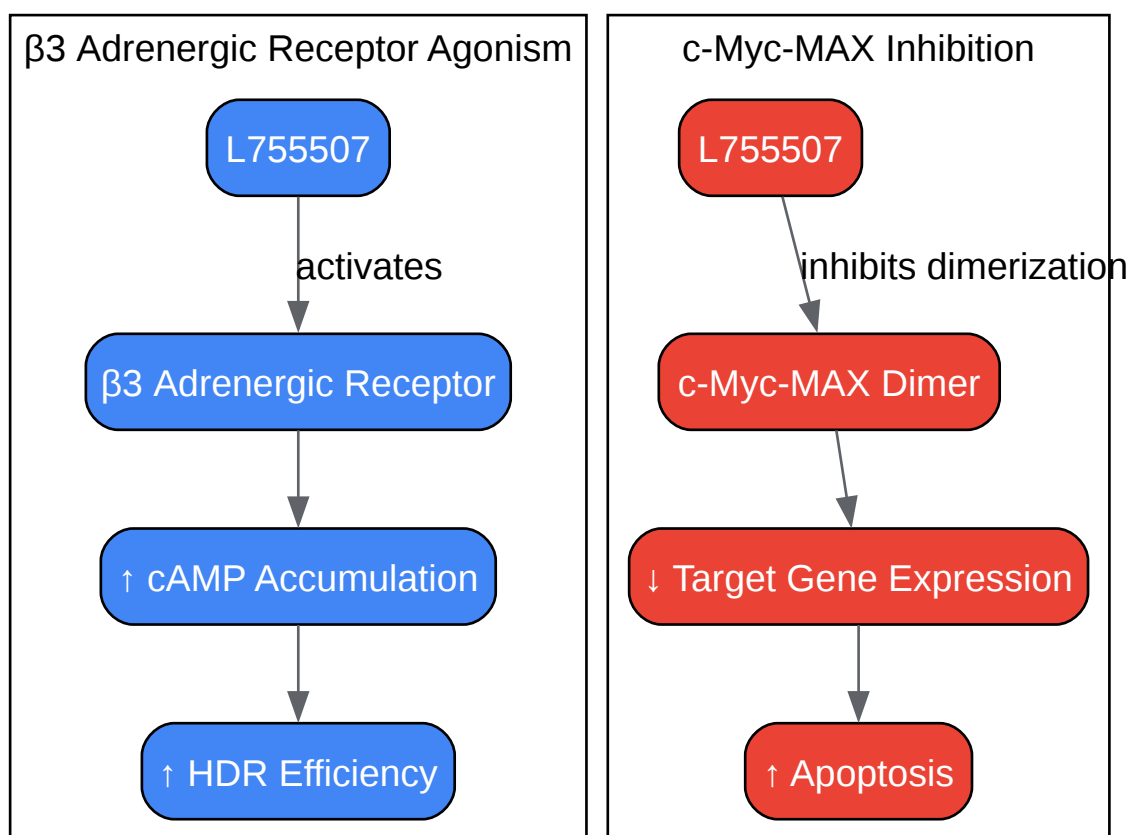
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathways involving **L755507** and the experimental workflow for its preparation and use.



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Caption: Experimental workflow for **L755507** solution preparation.



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Caption: Signaling pathways modulated by **L755507**.

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